

Application of Cyanox CY 1790 in Accelerated Aging Studies of Polymers

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Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanox CY 1790 is a high-performance, sterically hindered phenolic antioxidant used to protect polymeric materials from degradation induced by heat, light, and oxygen.[1] Its high molecular weight and low volatility make it particularly effective for long-term thermal stability.[2] These application notes provide detailed protocols for utilizing **Cyanox CY 1790** in accelerated aging studies to evaluate and predict the service life of polymers.

Cyanox CY 1790 is particularly suited for the stabilization of polyolefins (polyethylene, polypropylene), styrenics, and other polymers.[2] It functions as a primary antioxidant by scavenging free radicals, thereby inhibiting the auto-oxidative degradation cycle of polymers.[3] This leads to the preservation of mechanical properties, color stability, and overall material integrity over extended periods of use.

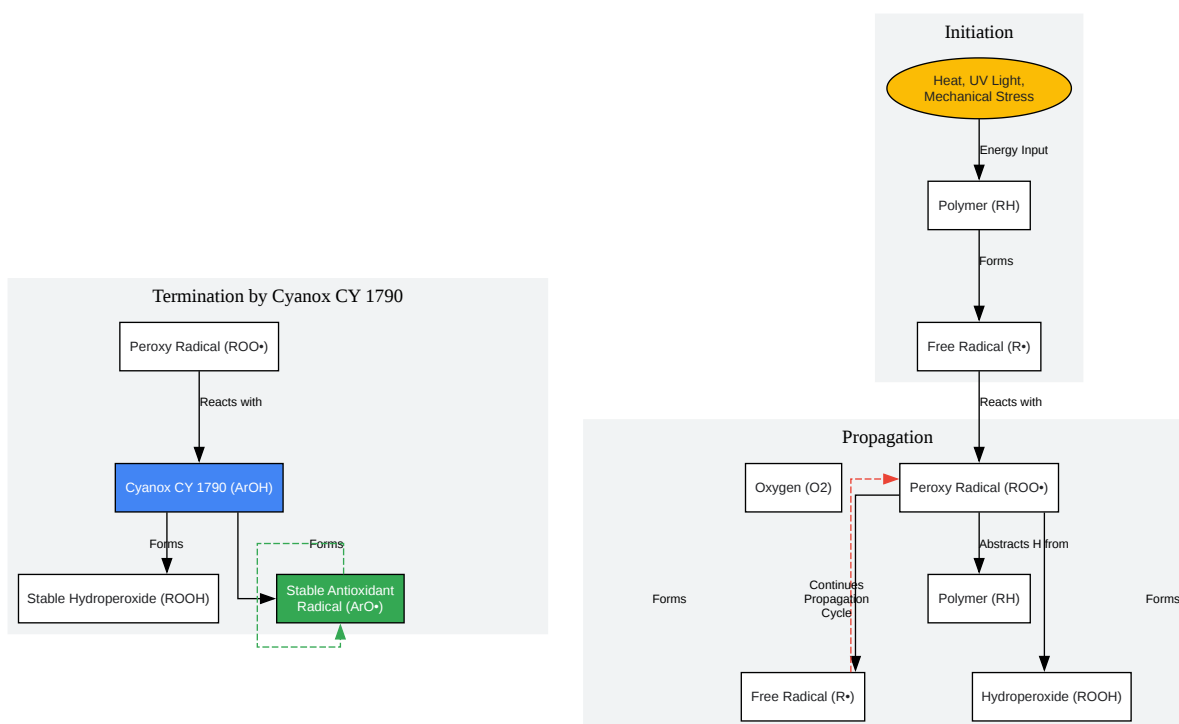
Mechanism of Action: Free Radical Scavenging

Cyanox CY 1790, as a hindered phenolic antioxidant, interrupts the oxidative degradation cycle of polymers. This process is initiated by factors such as heat, UV radiation, or mechanical stress, which lead to the formation of free radicals ($R\bullet$) in the polymer matrix. These radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which can then abstract a hydrogen atom

from the polymer chain, creating a hydroperoxide (ROOH) and another free radical, thus propagating the degradation chain reaction.

The primary role of **Cyanox CY 1790** is to donate a hydrogen atom from its phenolic hydroxyl group to the peroxy radical.^[3] This neutralizes the highly reactive peroxy radical and forms a stable, sterically hindered phenoxy radical from the antioxidant molecule. This antioxidant radical is unreactive and does not propagate the oxidation chain, effectively terminating the degradation process.

Antioxidant Mechanism Diagram



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Caption: Mechanism of **Cyanox CY 1790** as a free radical scavenger.

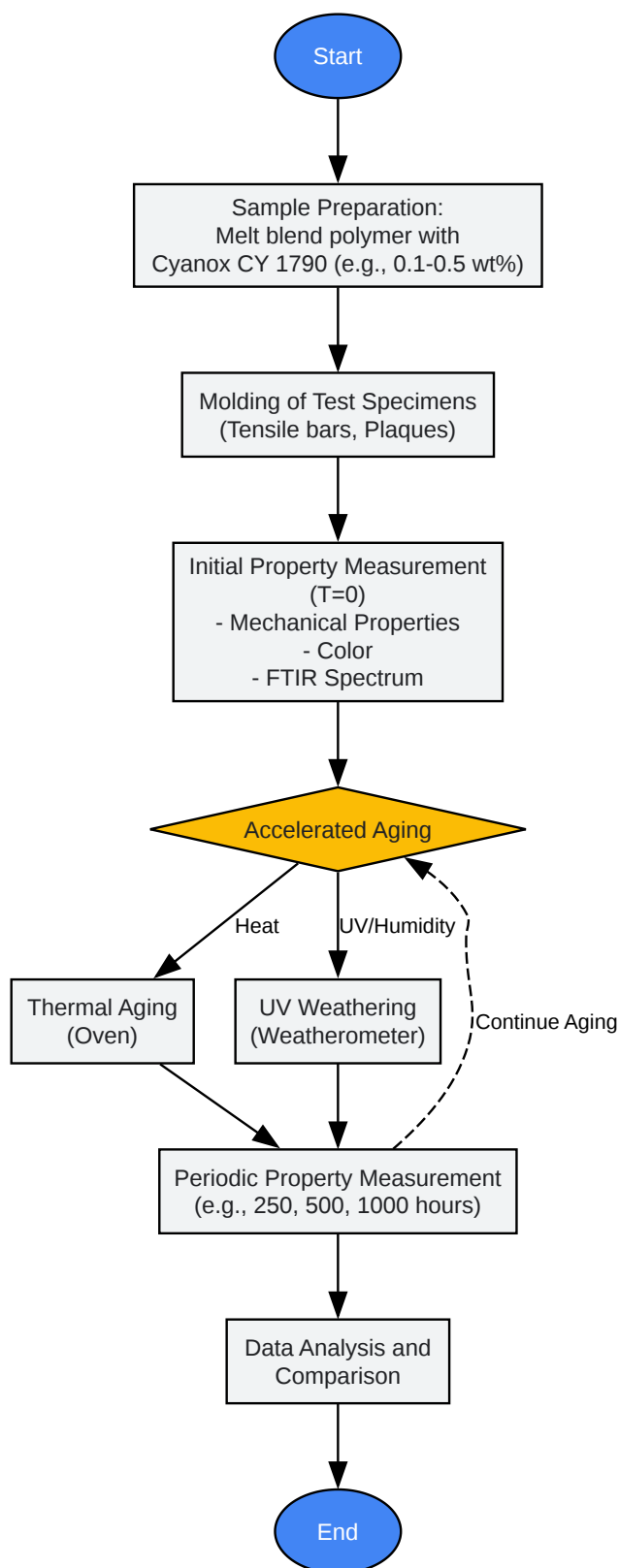
Experimental Protocols for Accelerated Aging Studies

The following protocols describe standard methods for conducting accelerated aging studies on polymers stabilized with **Cyanox CY 1790**.

Materials and Equipment

- Polymer Resin: Polyethylene (HDPE, LLDPE), Polypropylene (PP), or other target polymer.
- Antioxidant: **Cyanox CY 1790** powder.
- Processing Equipment: Twin-screw extruder, two-roll mill, or similar melt blending equipment.
- Sample Preparation: Injection molding machine or compression molder to produce standardized test specimens (e.g., tensile bars, plaques).
- Accelerated Aging Chambers:
 - Forced-air convection oven for thermal aging.
 - UV weathering chamber (e.g., Xenon arc or fluorescent UV) with controlled temperature and humidity.
- Analytical Instruments:
 - Universal Testing Machine for mechanical property testing (tensile strength, elongation at break).
 - Spectrocolorimeter or Spectrophotometer for color change measurements (e.g., Yellowness Index).
 - Fourier Transform Infrared (FTIR) Spectrometer to monitor chemical changes (e.g., carbonyl group formation).

Experimental Workflow



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Caption: General workflow for accelerated aging studies.

Protocol 1: Accelerated Thermal (Oven) Aging

- Sample Preparation:
 - Prepare polymer formulations with and without **Cyanox CY 1790** (control). A typical loading level for **Cyanox CY 1790** is 0.1% to 0.5% by weight.
 - Melt blend the polymer and antioxidant using an extruder or mill to ensure homogeneous dispersion.
 - Mold the blended material into standardized test specimens.
- Aging Procedure:
 - Place the test specimens in a forced-air convection oven at an elevated temperature (e.g., 110°C for polypropylene, 90°C for polyethylene).
 - Ensure adequate air circulation around each specimen.
 - Remove sets of specimens at predetermined time intervals (e.g., 0, 250, 500, 1000, 2000 hours).
- Property Evaluation:
 - After each aging interval, allow the specimens to cool to room temperature.
 - Conduct mechanical testing (e.g., tensile strength and elongation at break according to ASTM D638).
 - Measure color changes, such as the Yellowness Index (YI), according to ASTM E313.
 - Perform FTIR analysis to monitor the growth of the carbonyl peak (around 1715 cm⁻¹), which indicates oxidation.

Protocol 2: Accelerated UV Weathering

- Sample Preparation:
 - Follow the same sample preparation steps as in Protocol 1.

- Aging Procedure:
 - Place the test specimens in a Xenon arc or fluorescent UV weathering chamber.
 - Set the chamber to a standardized cycle, for example, ASTM G155 for Xenon arc or ASTM G154 for fluorescent UV, which includes cycles of UV exposure, temperature, and humidity/water spray.
 - Remove sets of specimens at specified intervals of radiant exposure (e.g., in kJ/m²) or time.
- Property Evaluation:
 - Evaluate the specimens for changes in mechanical properties, color, and chemical structure as described in Protocol 1.

Data Presentation

The following tables provide an illustrative example of the expected performance of a polymer stabilized with **Cyanox CY 1790** in accelerated aging studies. The data is representative of the typical effects of a high-performance hindered phenolic antioxidant.

Table 1: Effect of **Cyanox CY 1790** on Mechanical Properties of Polypropylene during Thermal Aging at 110°C

Aging Time (hours)	Formulation	Tensile Strength (MPa)	Elongation at Break (%)
0	Control (Unstabilized PP)	35.0	>500
PP + 0.2% Cyanox CY 1790	35.2	>500	
500	Control (Unstabilized PP)	25.1	150
PP + 0.2% Cyanox CY 1790	34.8	>500	
1000	Control (Unstabilized PP)	10.5 (Brittle)	<20
PP + 0.2% Cyanox CY 1790	34.5	>500	
2000	Control (Unstabilized PP)	N/A (Disintegrated)	N/A
PP + 0.2% Cyanox CY 1790	33.9	450	

Table 2: Effect of **Cyanox CY 1790** on Color Stability of Polyethylene during UV Weathering

Aging Time (hours)	Formulation	Yellowness Index (YI)
0	Control (Unstabilized PE)	1.5
PE + 0.2% Cyanox CY 1790	1.6	
500	Control (Unstabilized PE)	12.8
PE + 0.2% Cyanox CY 1790	3.5	
1000	Control (Unstabilized PE)	25.4
PE + 0.2% Cyanox CY 1790	6.8	
2000	Control (Unstabilized PE)	45.1
PE + 0.2% Cyanox CY 1790	12.3	

Conclusion

Cyanox CY 1790 is a highly effective antioxidant for protecting polymers against degradation during accelerated aging. The provided protocols offer a framework for evaluating its performance in specific polymer systems. By monitoring changes in mechanical properties, color, and chemical structure, researchers can quantify the stabilizing effect of **Cyanox CY 1790** and predict the long-term performance of their materials. The use of control samples is crucial for accurately assessing the improvement in stability provided by the antioxidant.

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